

2,2-dichlorohexane molecular structure and formula

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Compound of Interest

Compound Name: 2,2-Dichlorohexane

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An In-Depth Technical Guide to 2,2-Dichlorohexane

This technical guide provides a comprehensive overview of the molecular structure, formula, and physicochemical properties of **2,2-dichlorohexane**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Formula

2,2-Dichlorohexane is a halogenated alkane. Its structure consists of a six-carbon hexane chain with two chlorine atoms attached to the second carbon atom.

Molecular Formula: C₆H₁₂Cl₂[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

IUPAC Name: **2,2-dichlorohexane**[\[1\]](#)

CAS Registry Number: 42131-89-5[\[1\]](#)[\[2\]](#)[\[3\]](#)

Canonical SMILES: CCCCC(C)(Cl)Cl[\[1\]](#)[\[5\]](#)

InChI: InChI=1S/C6H12Cl2/c1-3-4-5-6(2,7)8/h3-5H2,1-2H3[\[1\]](#)[\[3\]](#)

InChIKey: SJDNOQZXJRUKDE-UHFFFAOYSA-N[\[1\]](#)[\[3\]](#)

Below is a diagram illustrating the molecular structure of **2,2-dichlorohexane**.

Molecular structure of **2,2-dichlorohexane**.

Physicochemical Properties

A summary of the key quantitative data for **2,2-dichlorohexane** is presented in the table below. These properties are crucial for understanding its behavior in various experimental and industrial settings.

Property	Value	Source(s)
Molecular Weight	155.06 g/mol	[1]
155.065 g/mol	[3] [4]	
155.067 g/mol	[2]	
Melting Point	-48.02 °C (estimate)	[2]
Boiling Point	175.06 °C (estimate)	[2]
Density	1.0150 g/cm ³	[2]
Refractive Index	1.4353	[2]
LogP (Octanol-Water Partition Coefficient)	3.37040	[2]

Synthesis and Reactivity

Synthesis: While several synthetic routes for **2,2-dichlorohexane** have been reported, detailed experimental protocols are not readily available in publicly accessible literature.[\[2\]](#)[\[5\]](#)[\[6\]](#) The synthesis of geminal dihalides like **2,2-dichlorohexane** can often be achieved through the reaction of a ketone (in this case, 2-hexanone) with a chlorinating agent such as phosphorus pentachloride (PCl₅).

Reactivity: The chemical reactivity of **2,2-dichlorohexane** is primarily dictated by the two chlorine atoms on the second carbon. These chlorine atoms are leaving groups, making the molecule susceptible to nucleophilic substitution reactions. However, the geminal arrangement of the chlorine atoms can lead to steric hindrance, potentially slowing down the reaction rate.

compared to its isomers. Elimination reactions are also possible in the presence of a strong base, which would lead to the formation of chloro-substituted hexenes.

Spectroscopic Data

Gas chromatography data for **2,2-dichlorohexane** is available through the National Institute of Standards and Technology (NIST) Chemistry WebBook.^{[3][4][7]} This information is useful for the separation and identification of this compound in a mixture. Detailed NMR, IR, and mass spectrometry data would be essential for unambiguous structural confirmation and for studying its chemical transformations.

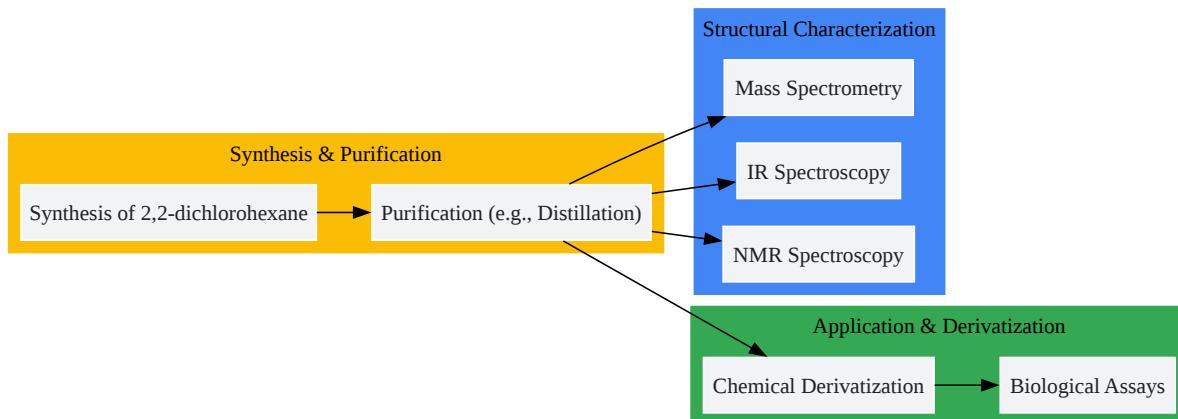
Applications and Research Interest

Dichloroalkanes, as a class of compounds, are utilized as cross-linking agents in the synthesis of hyper-crosslinked polymers.^[8] These polymers have applications in areas such as gas separation and storage. While specific applications for **2,2-dichlorohexane** are not extensively documented, its structure makes it a candidate for use as a building block in organic synthesis and as a non-polar solvent. Further research is required to fully explore its potential in drug development and materials science.

Experimental Protocols

Detailed experimental protocols for the synthesis and reactions of **2,2-dichlorohexane** are not provided in the currently available literature. Researchers interested in working with this compound would need to develop or adapt existing general procedures for the synthesis and handling of halogenated alkanes. Standard laboratory safety precautions for handling chlorinated hydrocarbons should be strictly followed.

The logical workflow for investigating a compound like **2,2-dichlorohexane** for potential drug development applications would typically follow the pathway outlined below.



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General workflow for synthesis and evaluation.

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